

An In-depth Technical Guide to PEGylation with m-PEG4-O-NHS Ester

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Compound of Interest

Compound Name: *m*-PEG4-O-NHS ester

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PEGylation, the covalent attachment of polyethylene glycol (PEG) chains to molecules, is a cornerstone strategy in drug development and biotechnology. It is employed to enhance the therapeutic properties of proteins, peptides, and other biomolecules. By increasing the hydrodynamic size of a molecule, PEGylation can prolong its circulatory half-life by reducing renal clearance.^[1] Furthermore, it can shield the molecule from the host's immune system, thereby decreasing immunogenicity and antigenicity, while also improving its solubility and stability.^[1]

This guide provides a comprehensive overview of PEGylation using a specific, amine-reactive reagent: methoxy-PEG4-N-hydroxysuccinimidyl (m-PEG4-O-NHS) ester. This reagent specifically targets primary amines, such as the ϵ -amine of lysine residues and the N-terminal α -amine of polypeptide chains, to form stable amide bonds.^{[1][2]}

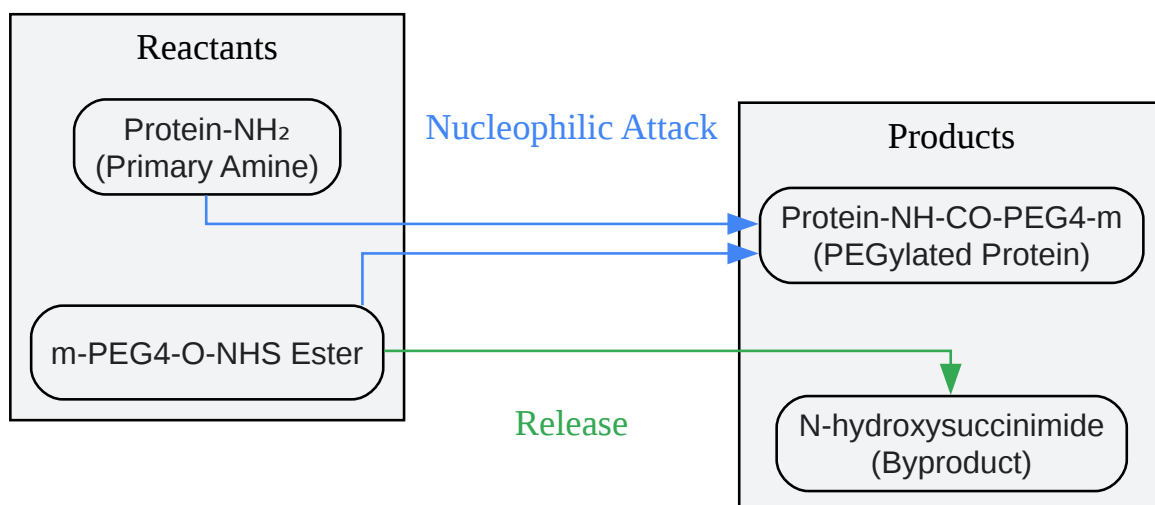
Chemical Properties of m-PEG4-O-NHS Ester

The **m-PEG4-O-NHS ester** is a molecule that consists of a monomethylated polyethylene glycol (mPEG) chain with four repeating ethylene glycol units, linked to an N-hydroxysuccinimide (NHS) ester. The NHS ester is a highly reactive group that readily couples with primary amines under specific conditions.^[3] The hydrophilic PEG spacer enhances the solubility of the molecule in aqueous environments.^[2]

Property	Value	Reference
Molecular Formula	C14H23NO8	[4]
Molecular Weight	333.33 g/mol	[4]
Purity	>90%	[5]
Solubility	Soluble in aqueous media, DMSO, DMF	[2][6]
Storage	Desiccated at -20°C	[7][8]

The PEGylation Reaction: Mechanism and Kinetics

The fundamental reaction mechanism of **m-PEG4-O-NHS ester** with a primary amine is a nucleophilic acyl substitution. The unprotonated primary amine group acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This forms a transient tetrahedral intermediate which then collapses, releasing the N-hydroxysuccinimide leaving group and forming a stable amide bond.[1][9]



1. Prepare Protein Solution
(1-10 mg/mL in Reaction Buffer)

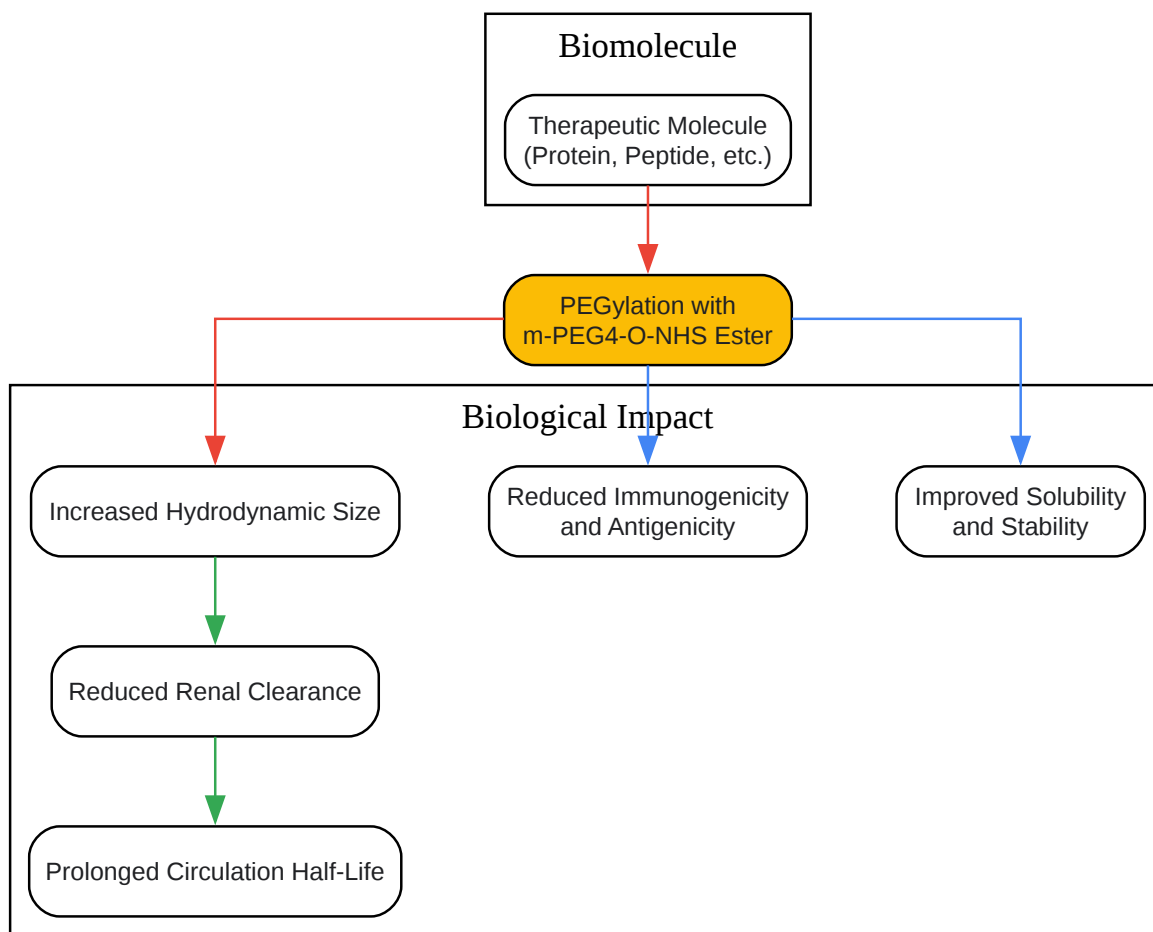
2. Prepare m-PEG4-O-NHS Ester Solution
(Dissolve in anhydrous DMSO or DMF)

3. Conjugation Reaction
(Add NHS ester to protein solution,
incubate for 1-2h at RT or overnight at 4°C)

4. Quench Reaction
(Add 1 M Tris-HCl or glycine)

5. Purify PEGylated Protein
(Size-exclusion chromatography or dialysis)

6. Characterize Product
(SDS-PAGE, Mass Spectrometry, HPLC)



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